

Molecular Interaction with Serum Albumin

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Compound Focus: Divanillin

CAS No.: 2092-49-1

Cat. No.: S601876

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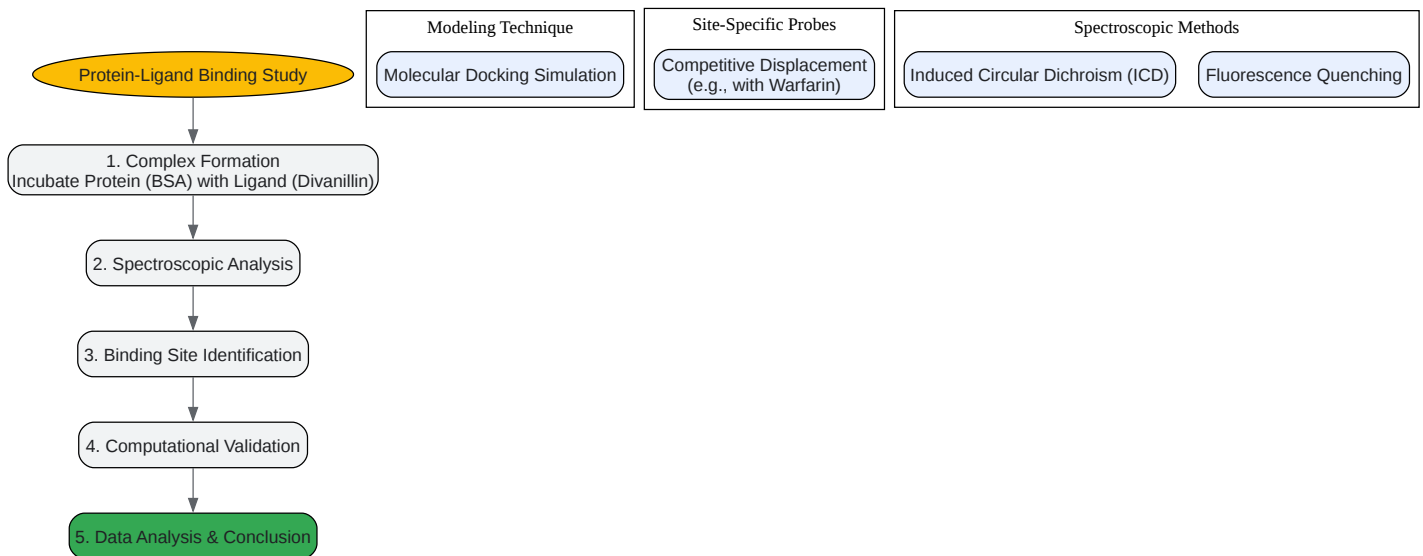
Divanillin demonstrates a significant interaction with bovine serum albumin (BSA), a model transport protein. The data below summarizes the key binding parameters and findings.

Parameter	Finding for Divanillin	Comparison with Vanillin
Association Constant (K_a)	($3.3 \times 10^5 \text{ mol}^{-1}\text{L}$) [1]	($7.3 \times 10^4 \text{ mol}^{-1}\text{L}$) [1]
Primary Binding Site on BSA	Sudlow's Site I [1]	Information not provided in search results
Induced Chirality	Yes, strong induced circular dichroism (ICD) signal upon binding [1]	Information not provided in search results
Key Consequence	Becomes an <i>atropis</i> biphenyl (restricted rotation around central bond) [1]	Information not provided in search results

Experimental Insight: The preference for Sudlow's site I was determined through competitive displacement experiments using established fluorescent markers like warfarin (for site I) and dansyl-L-proline (for site II). This was further confirmed by molecular docking simulations [1].

Experimental Protocol: Studying Protein-Ligand Binding

The study on **divanillin** and BSA employed several key techniques to characterize their interaction [1]. The following diagram outlines the general workflow for such an investigation.



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*Experimental workflow for characterizing **divanillin**-BSA interaction, based on [1].*

Insights from Vanillin's Antioxidant Activity

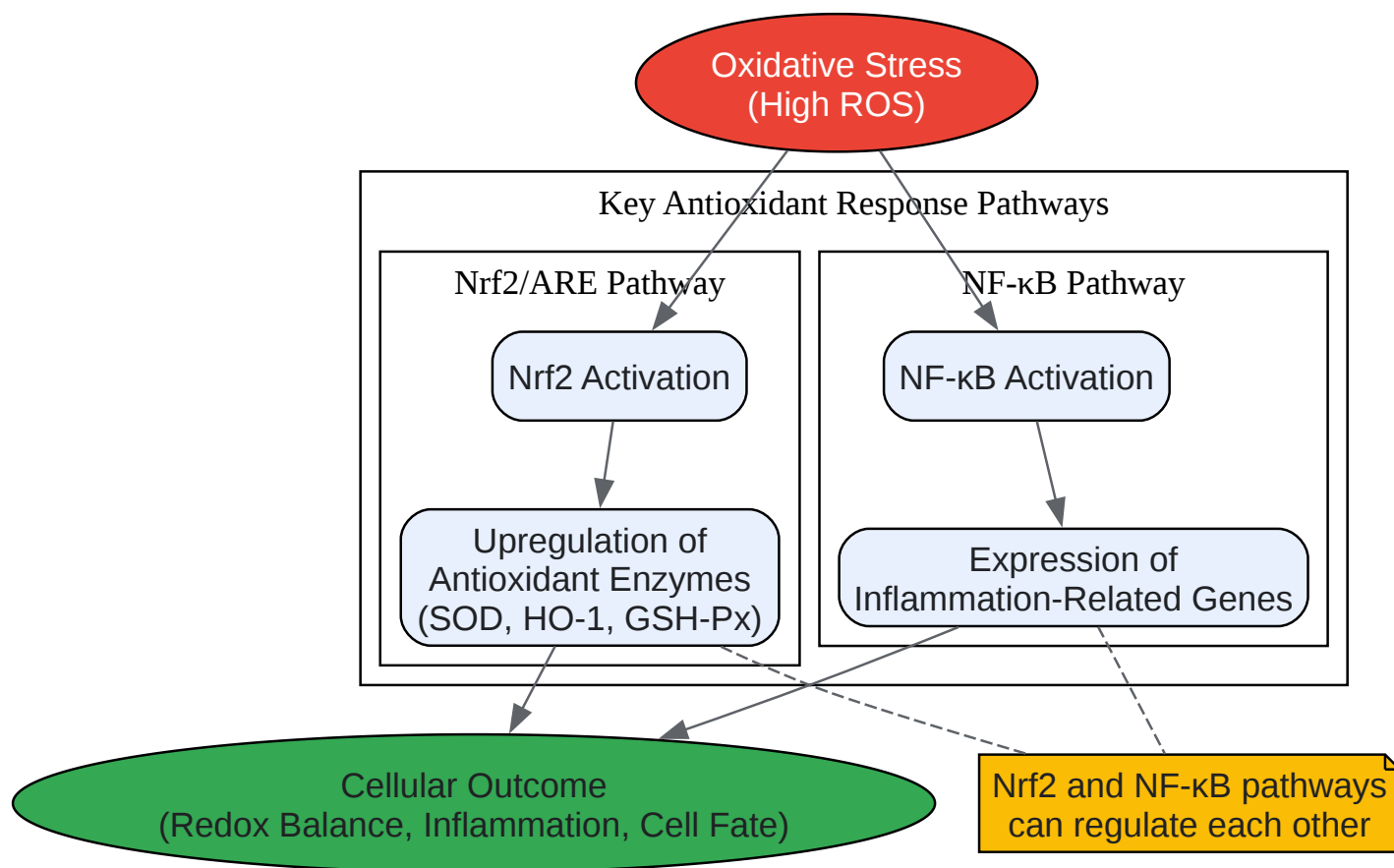
As **divanillin** is the homodimer of vanillin, the biological activities of vanillin are relevant context. The table below summarizes research on vanillin's antioxidant and antimicrobial properties.

Activity	Reported Findings for Vanillin	Conflicting Evidence / Notes
Antioxidant	Exhibits radical scavenging activity in some studies (DPPH, ABTS assays) [2].	Other studies report very low or no antioxidant activity [2].
Antimicrobial	Active against a panel of food-borne bacteria [2].	Applied in foods to combat pathogens [2].

Experimental Context: The antioxidant activity of purified vanillin has been assessed using **DPPH and ABTS assays**, which are common colorimetric methods to measure a compound's free radical scavenging capacity [2].

The Foundation: Oxidative Stress & Antioxidant Response

Although a specific pathway for **divanillin** was not identified, the cellular response to oxidative stress involves key signaling pathways. The following diagram maps these general relationships.



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General signaling pathways in cellular antioxidant response, based on [3] [4].

Research Gaps and Forward Path

Based on the search results, there is a clear need for targeted studies on **divanillin** itself. To advance the understanding of its antioxidant potential, you may consider:

- **Direct Antioxidant Assays:** Perform standard assays (like DPPH, ABTS, FRAP, and ORAC) specifically on purified **divanillin** to establish its free radical scavenging capacity and compare it directly to vanillin [2] [3].
- **Cellular Models:** Investigate the effects of **divanillin** in cell-based models under oxidative stress (e.g., using H₂O₂ induction) to see if it can upregulate antioxidant enzymes via the Nrf2/ARE pathway or others [4].

- **Mechanistic Studies:** Use techniques like Western Blotting and PCR to analyze changes in the expression levels of key proteins and genes (e.g., Nrf2, Keap1, SOD, HO-1) in response to **divanillin** treatment [4].

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